

Solubility of Phenyl Chloroformate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Phenyl chloroformate*

Cat. No.: *B146348*

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This technical guide provides a comprehensive overview of the solubility of **phenyl chloroformate** in various organic solvents. **Phenyl chloroformate** ($C_7H_5ClO_2$) is a highly reactive chemical intermediate crucial in the synthesis of pharmaceuticals, polymers, and other complex organic molecules. Its solubility characteristics are critical for reaction kinetics, purification processes, and formulation development. This document consolidates available solubility data, outlines a general experimental protocol for solubility determination, and presents a logical workflow for assessing solvent compatibility.

Core Solubility Profile

Phenyl chloroformate is a colorless to light-yellow liquid that is generally characterized by its high solubility in a wide range of common organic solvents. It is, however, insoluble in and reacts with water, leading to its decomposition into phenol, hydrochloric acid, and carbon dioxide.^{[1][2]} The compound's reactivity, particularly its sensitivity to moisture, necessitates handling under anhydrous conditions to prevent hydrolysis.^[3]

Quantitative Solubility Data

Precise quantitative solubility data for **phenyl chloroformate** in various organic solvents is not extensively published in publicly available literature. However, several sources describe it as being "soluble" or "miscible" in a variety of solvents. Miscibility implies that the substances are soluble in each other in all proportions.

The following table summarizes the available qualitative and semi-quantitative solubility information for **phenyl chloroformate** in common organic solvents.

Solvent	CAS Number	Solubility Description	Source(s)
Acetone	67-64-1	Soluble	VanDeMark Chemical[1]
Benzene	71-43-2	Soluble	TCI Chemicals[4], United States Biological[5]
Chloroform	67-66-3	Soluble	TCI Chemicals[4], United States Biological[5], VanDeMark Chemical[1]
N,N-Dimethylformamide (DMF)	68-12-2	Miscible	ChemicalBook[6][7]
Ethanol	64-17-5	Soluble	ChemicalBook[6]
Ether (Diethyl Ether)	60-29-7	Soluble	TCI Chemicals[4], United States Biological[5]
Petroleum Ether	8032-32-4	Easily Soluble	ChemicalBook[6]
Tetrahydrofuran (THF)	109-99-9	Soluble	VanDeMark Chemical[1]
Toluene	108-88-3	Soluble	VanDeMark Chemical[1]

Experimental Protocol for Solubility Determination

While specific, cited experimental protocols for determining the solubility of **phenyl chloroformate** are not readily available in the searched literature, a general methodology

based on standard laboratory practices can be employed. The following is a detailed, generalized protocol for determining the solubility of **phenyl chloroformate** in an organic solvent.

Objective: To determine the solubility of **phenyl chloroformate** in a given organic solvent at a specific temperature (e.g., 25 °C).

Materials:

- **Phenyl chloroformate** ($\geq 98\%$ purity)
- Selected organic solvent (anhydrous grade)
- Analytical balance (readable to ± 0.1 mg)
- Thermostatically controlled water bath or incubator
- Vials with airtight, chemically resistant caps (e.g., PTFE-lined)
- Magnetic stirrer and stir bars
- Volumetric flasks and pipettes
- Gas chromatograph (GC) or high-performance liquid chromatograph (HPLC) for concentration analysis

Methodology:

- Preparation of Saturated Solutions: a. Add a known volume of the anhydrous organic solvent to a series of vials. b. Place the vials in a thermostatically controlled environment set to the desired temperature. c. Add an excess amount of **phenyl chloroformate** to each vial. The presence of undissolved **phenyl chloroformate** is necessary to ensure saturation. d. Tightly seal the vials to prevent solvent evaporation and ingress of atmospheric moisture. e. Agitate the mixtures using a magnetic stirrer at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation: a. After the equilibration period, cease agitation and allow the undissolved material to settle. b. Carefully withdraw a known volume of the clear

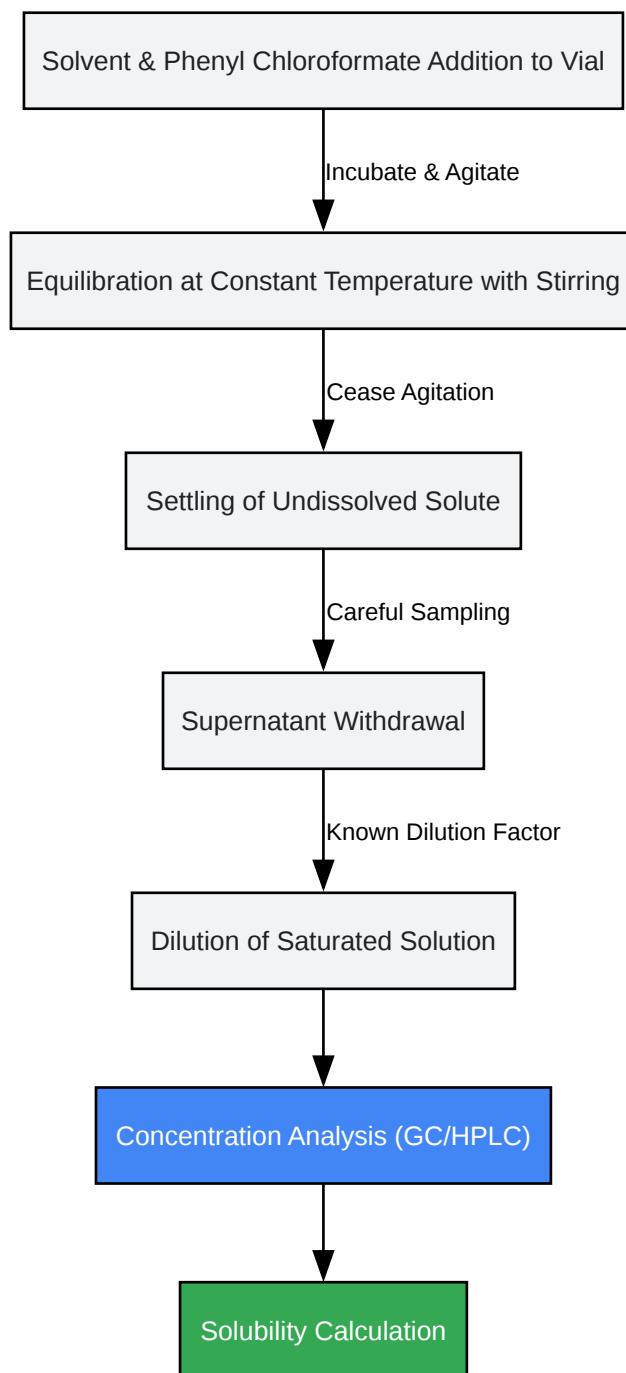
supernatant (the saturated solution) using a pre-warmed pipette to avoid precipitation. c.

Immediately transfer the aliquot to a volumetric flask and dilute with the same organic solvent to a concentration suitable for analysis.

- Concentration Analysis: a. Prepare a series of calibration standards of **phenyl chloroformate** in the chosen solvent. b. Analyze the calibration standards and the diluted sample solution using a validated analytical method (e.g., GC or HPLC). c. Construct a calibration curve by plotting the analytical response versus the concentration of the standards. d. Determine the concentration of **phenyl chloroformate** in the diluted sample from the calibration curve.
- Calculation of Solubility: a. Calculate the concentration of **phenyl chloroformate** in the original saturated solution, taking into account the dilution factor. b. Express the solubility in appropriate units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **phenyl chloroformate** in an organic solvent.



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